

# Application Notes: Glycerol Monooleate in Topical and Transdermal Drug Delivery

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## Compound of Interest

Compound Name: Glycerol monooleate

Cat. No.: B15254224

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## Introduction

Glycerol monooleate (GMO), also known as monoolein, is an amphiphilic lipid composed of a glycerol backbone and an oleic acid chain. This biocompatible and biodegradable excipient has garnered significant attention in pharmaceutical sciences for its versatile role in topical and transdermal drug delivery systems.<sup>[1]</sup> Its ability to self-assemble into various lyotropic liquid crystalline phases, such as cubic and hexagonal phases, makes it a valuable component for formulating advanced drug delivery vehicles.<sup>[2][3]</sup> Furthermore, GMO is recognized for its capacity to enhance the penetration of active pharmaceutical ingredients (APIs) through the skin's formidable barrier, the stratum corneum.<sup>[4][5]</sup> The U.S. Food and Drug Administration (FDA) has granted GMO the "generally recognized as safe" (GRAS) status, underscoring its favorable safety profile for use in pharmaceutical and cosmetic products.<sup>[1]</sup>

## Applications in Topical and Transdermal Formulations

Glycerol monooleate's unique physicochemical properties allow for its incorporation into a wide array of topical and transdermal formulations:

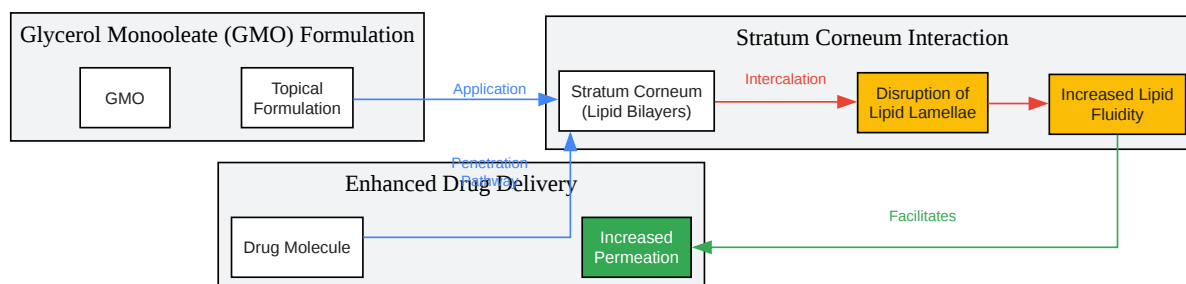
- **Penetration Enhancer:** GMO is widely utilized as a chemical penetration enhancer.<sup>[4]</sup> It has been shown to increase the skin permeation of both lipophilic and hydrophilic drugs by fluidizing the lipids in the stratum corneum.<sup>[4][5]</sup>
- **Microemulsions and Nanoemulsions:** As a surfactant or co-surfactant, GMO is instrumental in forming stable microemulsions and nanoemulsions.<sup>[6]</sup> These systems are transparent,

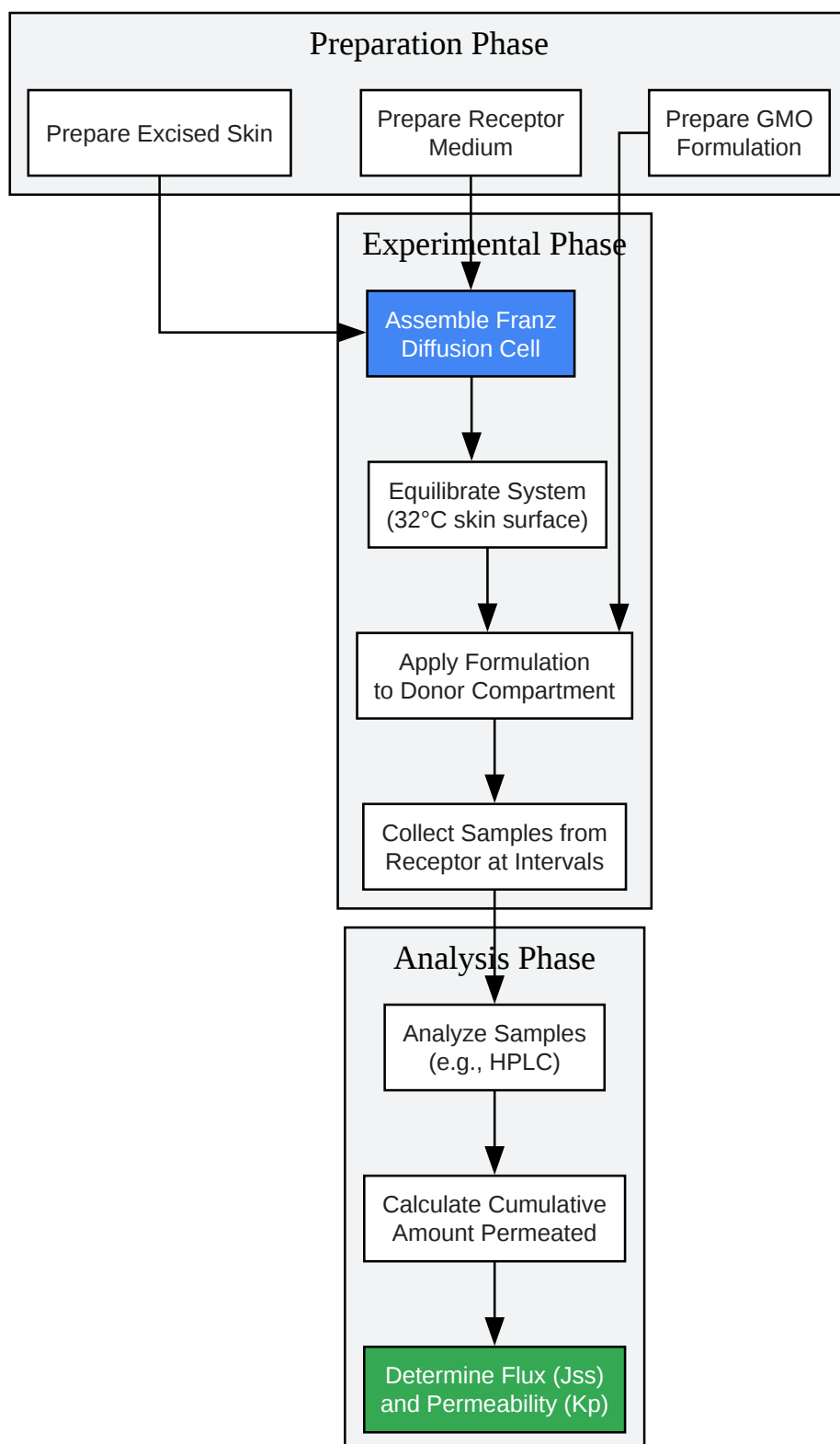
thermodynamically stable colloidal dispersions that can enhance the solubilization and skin permeation of poorly water-soluble drugs.[6]

- **Liquid Crystalline Systems (Cubosomes and Hexasomes):** In the presence of water, GMO can self-assemble into highly ordered, bicontinuous cubic or hexagonal liquid crystalline structures.[2][7] Dispersions of these phases, known as cubosomes or hexasomes, offer a high internal surface area and can encapsulate hydrophilic, hydrophobic, and amphiphilic drug molecules, providing sustained release and improved skin delivery.[5][8]
- **Gels and Creams:** GMO is used as an emulsifier and stabilizer in the formulation of creams and lotions, contributing to a smooth texture and consistent quality.[9] It also serves as a moisturizing agent, improving skin hydration and barrier function.[9]

## Mechanism of Action as a Skin Penetration Enhancer

Glycerol monooleate enhances drug permeation across the stratum corneum primarily by disrupting the highly organized intercellular lipid lamellae. This mechanism involves the intercalation of GMO molecules with the extracellular lipid matrix of the skin, which leads to a transient and reversible increase in the fluidity of the lipid bilayers.[4][5][10] This disruption creates pathways for drug molecules to more easily diffuse through the primary barrier of the skin.





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